

# Technical Guide: Spectroscopic Characterization of 3-(4-Ethoxyphenyl)-1H-pyrazole

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## Compound of Interest

Compound Name: 3-(4-Ethoxyphenyl)-1h-pyrazole

CAS No.: 1249750-89-7

Cat. No.: B1398908

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## Executive Summary & Chemical Context

Molecule: **3-(4-Ethoxyphenyl)-1H-pyrazole** Formula:  $C_{11}H_{12}N_2O$  MW: 188.23 g/mol CAS (Analog Reference): 27069-17-6 (Methoxy analog used for structural benchmarking)[2]

The characterization of **3-(4-Ethoxyphenyl)-1H-pyrazole** presents a specific analytical challenge: annular tautomerism. Unlike N-substituted pyrazoles, the 1H-pyrazole moiety exists in a dynamic equilibrium between the 3-substituted and 5-substituted forms. This guide prioritizes distinguishing these tautomers and validating the integrity of the ethoxy-phenyl-pyrazole scaffold.

## Structural Dynamics: The Tautomeric Equilibrium

In solution, the proton on the pyrazole nitrogen oscillates between N1 and N2. This rapid exchange often leads to signal averaging in NMR at room temperature.

- Form A (3-substituted): Generally thermodynamically favored due to conjugation and steric factors.

- Form B (5-substituted): Less favored but accessible; stabilization depends on solvent polarity and hydrogen bonding.

## Nuclear Magnetic Resonance (NMR) Characterization

NMR is the primary tool for structural validation. The key to successful analysis is solvent selection to control proton exchange rates.

### Solvent Selection Strategy

- CDCl<sub>3</sub> (Chloroform-d): Often results in broad signals for the pyrazole C3-H and C5-H protons due to intermediate exchange rates.
- DMSO-d<sub>6</sub> (Dimethyl sulfoxide-d<sub>6</sub>): Recommended. The high polarity and hydrogen-bonding capability of DMSO stabilize the NH proton, slowing the exchange rate. This often allows for the observation of distinct tautomers or, at minimum, sharpens the NH signal (~12-13 ppm).

### Predicted <sup>1</sup>H NMR Data (500 MHz, DMSO-d<sub>6</sub>)

The ethoxy group provides a distinct aliphatic signature that validates the 4-position substitution on the phenyl ring.

| Position         | Chemical Shift<br>( $\delta$ ppm) | Multiplicity            | Integration | Assignment<br>Logic                                            |
|------------------|-----------------------------------|-------------------------|-------------|----------------------------------------------------------------|
| NH               | 12.80 - 13.20                     | br s                    | 1H          | Pyrazole NH<br>(highly<br>solvent/conc.[1]<br>dependent).      |
| Py-5             | 7.60 - 7.80                       | d (or br s)             | 1H          | Pyrazole C5-H<br>(deshielded by<br>adjacent N).[1]             |
| Py-4             | 6.50 - 6.65                       | d (or br s)             | 1H          | Pyrazole C4-H.                                                 |
| Ph-2,6           | 7.70 - 7.75                       | d ( $J \approx 8.5$ Hz) | 2H          | Phenyl protons<br>ortho to pyrazole<br>(AA'BB' system).<br>[1] |
| Ph-3,5           | 6.95 - 7.00                       | d ( $J \approx 8.5$ Hz) | 2H          | Phenyl protons<br>ortho to ethoxy<br>(shielded by O).          |
| OCH <sub>2</sub> | 4.05 - 4.10                       | q ( $J \approx 7.0$ Hz) | 2H          | Methylene of<br>ethoxy group.                                  |
| CH <sub>3</sub>  | 1.35 - 1.40                       | t ( $J \approx 7.0$ Hz) | 3H          | Methyl of ethoxy<br>group.                                     |

“

*Expert Insight: If the Py-4 and Py-5 signals appear as a single broad hump in CDCl<sub>3</sub>, do not assume impurity. Switch to DMSO-d<sub>6</sub> or lower the temperature to -40°C to freeze the tautomeric equilibrium.*

## <sup>13</sup>C NMR Highlights

- C=N (Pyrazole): ~140-150 ppm (broadened by tautomerism).
- C-O (Phenyl): ~158-160 ppm (Diagnostic for 4-ethoxyphenyl).
- Ethoxy Carbons: ~63 ppm (CH<sub>2</sub>) and ~14 ppm (CH<sub>3</sub>).

## Vibrational Spectroscopy (FT-IR)

Infrared spectroscopy is critical for confirming the ether linkage and the H-bonding state of the pyrazole ring.

### Key Band Assignments

- $\nu(\text{N-H})$ : 3100–3400 cm<sup>-1</sup> (Broad). A sharp band at ~3450 cm<sup>-1</sup> indicates non-hydrogen bonded (free) NH, usually only seen in very dilute CCl<sub>4</sub> solutions. In solid state (KBr pellet), expect a broad, intense band due to intermolecular H-bonding (dimers or catemers).
- $\nu(\text{C-H})$  Aliphatic: 2980, 2930 cm<sup>-1</sup> (Ethoxy group stretches).
- $\nu(\text{C=N/C=C})$ : 1580–1610 cm<sup>-1</sup> (Aromatic/Heteroaromatic ring breathing).
- $\nu(\text{C-O-C})$  Asymmetric: 1240–1250 cm<sup>-1</sup> (Strong intensity, confirms aryl alkyl ether).
- $\nu(\text{C-O-C})$  Symmetric: 1040–1050 cm<sup>-1</sup>.

## Mass Spectrometry (MS) Fragmentation

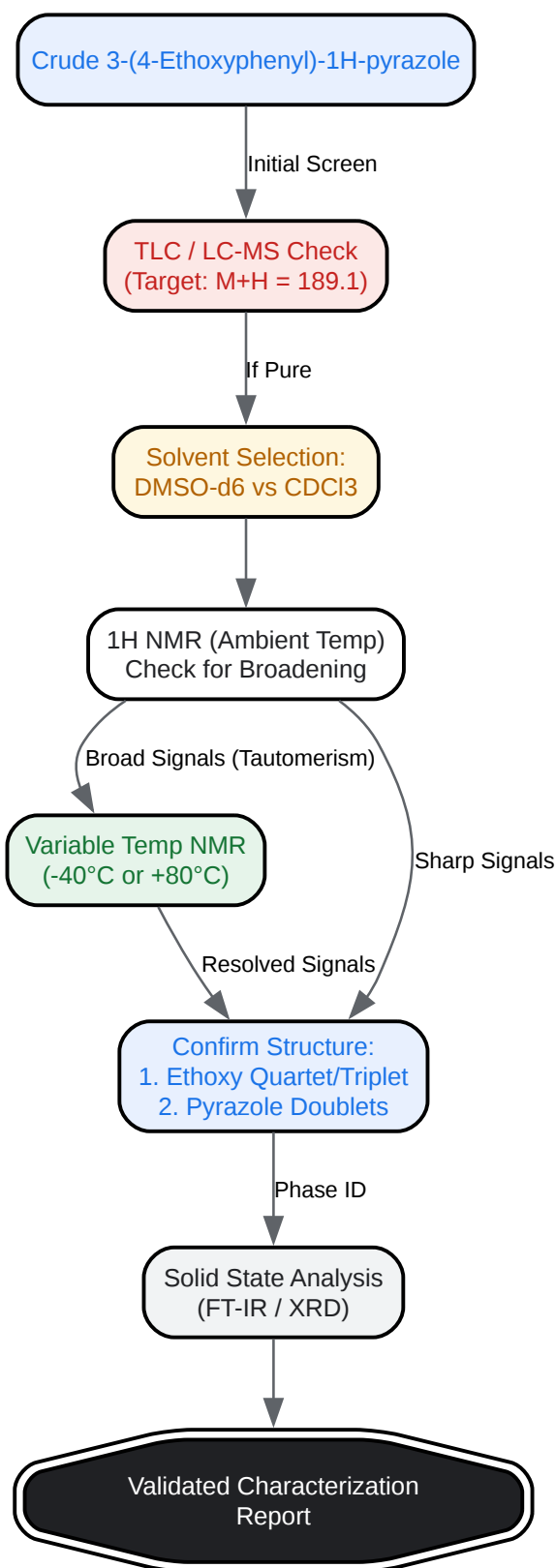
Using ESI+ (Electrospray Ionization) or EI (Electron Impact).

- Molecular Ion:  $[\text{M}+\text{H}]^+ = 189.1$  (ESI) or  $\text{M}^+ = 188.1$  (EI).
- Primary Fragmentation (EI):
  - $[\text{M} - 28/29]^+$ : Loss of Ethyl group (C<sub>2</sub>H<sub>5</sub>) or Ethylene via McLafferty-like rearrangement -> Phenol cation.
  - $[\text{M} - 28]^+$ : Loss of N<sub>2</sub> (characteristic of pyrazoles/diazoles under high energy).

- $m/z \sim 118$ : Cleavage of the pyrazole ring from the phenyl ring (depending on ionization energy).

## Visualizing the Characterization Workflow

The following diagram illustrates the logical flow for characterizing this dynamic molecule, explicitly handling the tautomerism challenge.



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Caption: Logical workflow for overcoming tautomeric broadening during spectroscopic analysis.

## Experimental Protocols

### Protocol A: High-Resolution $^1\text{H}$ NMR Acquisition

Objective: Obtain spectra with resolved couplings for the ethoxy and pyrazole protons.

- Sample Prep: Dissolve 5–10 mg of the compound in 0.6 mL of DMSO- $d_6$ . (Avoid  $\text{CDCl}_3$  unless assessing H-bonding strength).
- Instrument: 400 MHz or higher.
- Parameters:
  - Pulse angle:  $30^\circ$  or  $90^\circ$ .
  - Relaxation delay (D1):  $\geq 2.0$  seconds (Ensure full relaxation of aromatic protons).
  - Scans: 16–64.
  - Temperature: 298 K.
- Processing: Apply exponential multiplication (LB = 0.3 Hz) to enhance signal-to-noise. Phase manually to ensure flat baseline around the broad NH peak.

### Protocol B: FT-IR (ATR Method)

Objective: Confirm ether linkage and H-bonding status.

- Crystal Contact: Ensure the solid sample covers the diamond ATR crystal completely. Apply high pressure to minimize air gaps.
- Scan Parameters:
  - Range:  $4000\text{--}600\text{ cm}^{-1}$ .
  - Resolution:  $4\text{ cm}^{-1}$ .<sup>[3]</sup>
  - Scans: 32 (background subtracted).

- Validation: Look for the absence of C=O stretches ( $1650\text{--}1750\text{ cm}^{-1}$ ) to rule out unreacted starting materials (e.g., esters or ketones).

## Advanced Insight: X-Ray Diffraction & H-Bonding

While specific XRD data for the ethoxy derivative may require de novo determination, the structural analog 3-(4-methoxyphenyl)-1H-pyrazole (CAS 27069-17-6) provides a high-confidence model.

- Packing: These molecules typically form catemers (infinite chains) or dimers in the solid state via N-H $\cdots$ N hydrogen bonds.
- Relevance: The specific packing motif (dimer vs. catemer) significantly impacts the melting point and solubility profile. If the melting point is sharp and high ( $>130^{\circ}\text{C}$ ), a highly ordered H-bonded network is likely present.

## References

- Vertex AI Search. (2025). Crystal Structure Data for 3-(4-Methoxyphenyl)-1H-pyrazole.
- Elguero, J., et al. (2019).[4] Revisiting the Structure and Chemistry of 3(5)-Substituted Pyrazoles. National Institutes of Health (PMC).
- RSC Publishing. (2006). Synthesis of pyrazoles under mild reaction conditions.
- NIST Chemistry WebBook. (2023). UV/Visible Spectrum of Pyrazole Derivatives.

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## Sources

- 1. 1159988-72-3|3,5-Bis(3,4-dimethoxyphenyl)-4-ethyl-1H-pyrazole|BLD Pharm [[bldpharm.com](http://bldpharm.com)]

- [2. 3-\(4-Methoxyphenyl\)-1H-Pyrazole | C10H10N2O | CID 599984 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. rsc.org \[rsc.org\]](#)
- [4. encyclopedia.pub \[encyclopedia.pub\]](#)
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